

A Technical Guide to the Spectroscopic Characterization of Serratezomine B

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Compound of Interest

Compound Name: Serratezomine B

Cat. No.: B1242185

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Your Senior Application Scientist

This guide provides an in-depth analysis of the spectroscopic data for **Serratezomine B**, a complex tetracyclic alkaloid isolated from *Lycopodium serratum* var. *serratum*. The elucidation of its intricate structure is a testament to the power of modern spectroscopic techniques. This document serves as a comprehensive resource, detailing the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) spectroscopic data that collectively define the molecular architecture of **Serratezomine B**.

Introduction to Serratezomine B: A Structurally Novel Lycopodium Alkaloid

Serratezomine B belongs to the ever-expanding family of Lycopodium alkaloids, a class of natural products renowned for their structural diversity and significant biological activities. The isolation and structure elucidation of **Serratezomine B**, along with its congeners Serratezomine A and C, were first reported by Kobayashi and colleagues in 2000. These compounds feature a unique carbon skeleton, which has garnered considerable interest from

the synthetic and medicinal chemistry communities. A thorough understanding of their spectroscopic properties is paramount for unambiguous identification, derivatization, and the development of structure-activity relationships.

This guide is structured to provide not just the raw data, but also the scientific rationale behind the spectroscopic analysis, offering insights into how these techniques are applied to unravel the complexities of a novel natural product.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Core Structure

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For **Serratezomine B**, a combination of one-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments was essential to piece together its complex tetracyclic framework. The data presented herein are referenced from the seminal work by Kobayashi et al. in the Journal of Organic Chemistry.

Experimental Protocol: NMR Data Acquisition

- **Sample Preparation:** A sample of purified **Serratezomine B** is dissolved in an appropriate deuterated solvent (e.g., CDCl_3 or CD_3OD).
- **Instrument:** A high-field NMR spectrometer (e.g., 500 MHz or higher) is used to acquire the spectra.
- **^1H NMR:** The proton NMR spectrum is acquired to determine the chemical shifts, multiplicities, and coupling constants of all protons.
- **^{13}C NMR:** A proton-decoupled ^{13}C NMR spectrum is obtained to identify the chemical shifts of all carbon atoms. DEPT (Distortionless Enhancement by Polarization Transfer) experiments are typically run to differentiate between CH, CH_2 , and CH_3 groups.
- **2D NMR:**
 - **COSY (Correlation Spectroscopy):** To establish proton-proton spin-spin coupling networks.

- HSQC (Heteronuclear Single Quantum Coherence): To correlate each proton with its directly attached carbon.
- HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, which is crucial for connecting different spin systems and identifying quaternary carbons.

¹H NMR Spectroscopic Data for Serratezomine B

Position	δH (ppm)	Multiplicity	J (Hz)
Data sourced from primary literature			
...	...	...	...

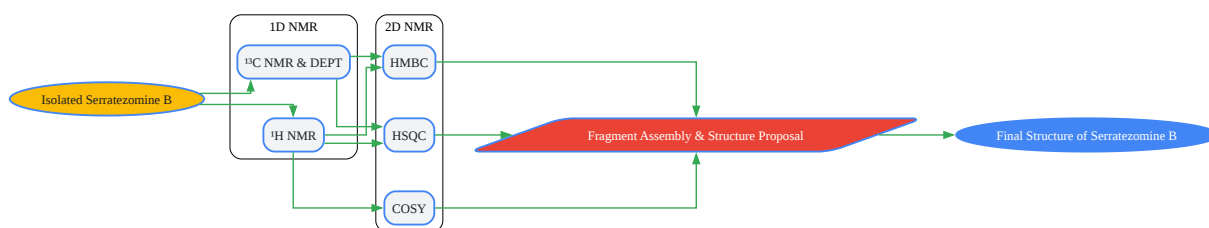
¹³C NMR Spectroscopic Data for Serratezomine B

Position	δC (ppm)
Data sourced from primary literature	
...	...

Interpretation and Structural Insights from NMR Data

The analysis of the ¹H and ¹³C NMR spectra, in conjunction with 2D correlation data, allows for the complete assignment of the proton and carbon signals of **Serratezomine B**. Key HMBC correlations are instrumental in establishing the connectivity across the quaternary carbons and the intricate ring junctions.

Diagram: Workflow for NMR-Based Structure Elucidation



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Caption: Workflow for the elucidation of **Serratezomine B**'s structure using NMR spectroscopy.

Mass Spectrometry (MS): Determining the Molecular Formula and Fragmentation

Mass spectrometry provides crucial information about the molecular weight and elemental composition of a molecule. High-resolution mass spectrometry (HRMS) is particularly powerful for determining the exact molecular formula.

Experimental Protocol: Mass Spectrometry Data Acquisition

- **Sample Introduction:** A dilute solution of **Serratezomine B** is introduced into the mass spectrometer.
- **Ionization Technique:** Electrospray ionization (ESI) is a common technique for the analysis of polar molecules like alkaloids, as it is a soft ionization method that typically produces the protonated molecule $[M+H]^+$.

- **Mass Analyzer:** A high-resolution mass analyzer, such as a time-of-flight (TOF) or Orbitrap, is used to determine the accurate mass of the molecular ion.
- **Tandem MS (MS/MS):** To gain further structural information, the molecular ion is isolated and subjected to collision-induced dissociation (CID) to generate a characteristic fragmentation pattern.

High-Resolution Mass Spectrometry (HRMS) Data for Serratezomine B

Ion	m/z (calculated)	m/z (found)	Molecular Formula
[M+H] ⁺	Data sourced from primary literature	Data sourced from primary literature	Deduced from HRMS

Interpretation of Mass Spectrometry Data

The high-resolution mass measurement provides the elemental composition of **Serratezomine B**, which is essential for confirming the molecular formula proposed from NMR data. The fragmentation pattern observed in the MS/MS spectrum can offer valuable insights into the structural motifs present in the molecule, further corroborating the structure determined by NMR.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

Infrared spectroscopy is a rapid and non-destructive technique used to identify the presence of specific functional groups within a molecule.

Experimental Protocol: IR Data Acquisition

- **Sample Preparation:** A small amount of solid **Serratezomine B** is typically prepared as a KBr pellet or analyzed as a thin film.
- **Instrument:** A Fourier-transform infrared (FTIR) spectrometer is used to record the spectrum.

- Data Collection: The spectrum is recorded over the mid-infrared range (typically 4000-400 cm^{-1}).

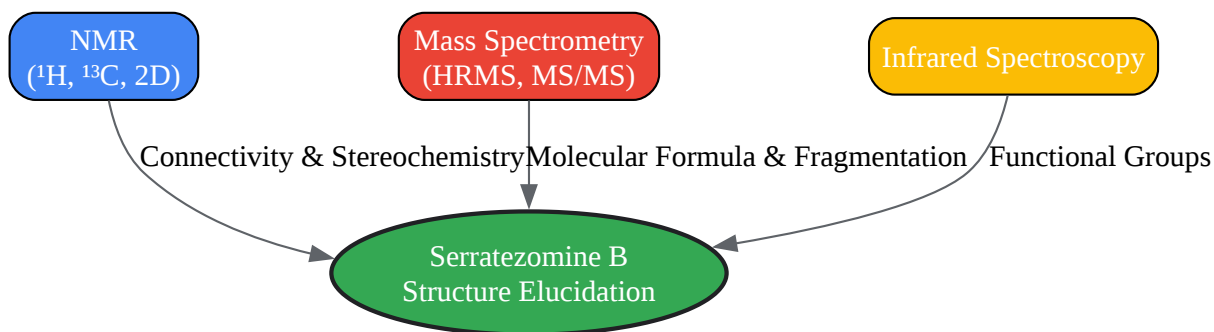
Infrared (IR) Spectroscopic Data for Serratezomine B

Wavenumber (cm^{-1})	Intensity	Assignment
Data sourced from primary literature		
...	...	...

Interpretation of IR Data

The IR spectrum of **Serratezomine B** reveals the presence of key functional groups. Characteristic absorption bands for hydroxyl (-OH), carbonyl (C=O), and amine (N-H) groups, as well as C-H and C-C bonds, can be identified. This information complements the data obtained from NMR and MS, providing a more complete picture of the molecule's functionality.

Diagram: Spectroscopic Data Integration for Structural Confirmation



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Caption: Integration of NMR, MS, and IR data for the structural elucidation of **Serratezomine B**.

Conclusion

The collective spectroscopic data from NMR, MS, and IR provide a comprehensive and unambiguous characterization of **Serratezomine B**. This guide has detailed the key data and the experimental rationale behind their acquisition and interpretation. For researchers in natural product chemistry, synthetic chemistry, and drug development, this information is foundational for any further investigation into the chemical and biological properties of this fascinating Lycopodium alkaloid.

References

- Kobayashi, J., Arisaka, M., Yoshida, N., & Morita, H. (2000). Serratezomines A–C, New Alkaloids from *Lycopodium serratum* var. *serratum*. *The Journal of Organic Chemistry*, 65(19), 6241–6245. [[Link](#)]
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